

Chemical Stability of Demeton-S-Methyl: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Methyl demeton
CAS No.:	8022-00-2
Cat. No.:	B1221346

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical stability of the organophosphorus insecticide demeton-s-methyl under various pH conditions. Understanding the hydrolysis of this compound is critical for assessing its environmental fate, persistence, and for developing effective analytical and remediation strategies. This document summarizes key quantitative data, outlines detailed experimental protocols for stability testing, and provides visual representations of degradation pathways and experimental workflows.

Quantitative Data on Demeton-S-Methyl Hydrolysis

The rate of hydrolysis of demeton-s-methyl is significantly influenced by the pH of the aqueous solution and the temperature. The degradation is typically quantified by the half-life (DT_{50}), which is the time required for 50% of the initial concentration of the compound to degrade. The following table summarizes the available quantitative data on the hydrolysis of demeton-s-methyl at different pH values and temperatures.

pH	Temperature (°C)	Half-life (DT ₅₀)	Reference
3	70	4.9 hours	[1]
4	22	63 days	[2]
5.7	27	53 days	[3]
7	20	56 days	[2]
9	22	8 days	[2]
9	70	1.25 hours	[1]

Note: Some data may refer to "demeton-S", a closely related compound, but is included here for comparative purposes.

The data clearly indicates that the hydrolysis of demeton-s-methyl is accelerated under alkaline conditions (pH 9) and at elevated temperatures.[1][2] The compound is most stable in acidic to neutral environments.[2]

Experimental Protocols for Hydrolysis Studies

The determination of the hydrolysis rate of a chemical substance as a function of pH is typically performed according to internationally recognized guidelines, such as the OECD Guideline for the Testing of Chemicals, Test No. 111: Hydrolysis as a Function of pH, or the US EPA OCSPP Harmonized Test Guidelines 835.2120.[4][5] A generalized experimental protocol for determining the chemical stability of demeton-s-methyl is detailed below.

Principle

The study involves treating sterile aqueous buffer solutions of different pH values (typically pH 4, 7, and 9) with a known concentration of demeton-s-methyl.[4] These solutions are then incubated in the dark at a constant temperature.[4] Samples are collected at appropriate time intervals and analyzed for the concentration of the parent compound and, if necessary, its degradation products.[4]

Materials and Methods

- **Test Substance:** Analytical grade demeton-s-methyl of known purity. Radiolabeled (e.g., ^{14}C) demeton-s-methyl can be used to facilitate the determination of a mass balance and to identify degradation products.[4]
- **Buffer Solutions:** Sterile aqueous buffer solutions are prepared to maintain a constant pH throughout the experiment. Commonly used buffer systems include:
 - pH 4: Acetate or citrate buffer
 - pH 7: Phosphate buffer
 - pH 9: Borate or phosphate buffer
- **Test System:** The experiments are conducted in sterile glass vessels (e.g., flasks or vials) to prevent microbial degradation. The vessels are incubated in a temperature-controlled environment, such as an incubator or water bath, in the absence of light to prevent photodegradation.[4]
- **Analytical Method:** A validated analytical method with sufficient sensitivity and specificity is required to quantify the concentration of demeton-s-methyl and its hydrolysis products. High-Performance Liquid Chromatography (HPLC) coupled with a suitable detector (e.g., UV-Vis or Mass Spectrometry) is a common technique. Gas Chromatography (GC) with a flame photometric detector (FPD) or a nitrogen-phosphorus detector (NPD) can also be used.[3]

Experimental Procedure

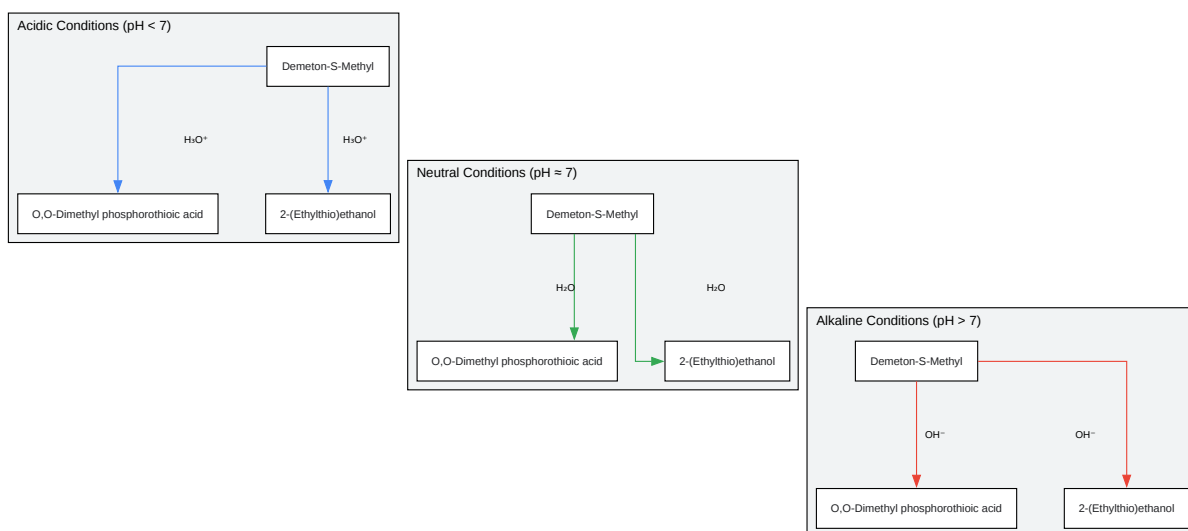
- **Preparation of Test Solutions:** A stock solution of demeton-s-methyl is prepared in a suitable solvent. Aliquots of the stock solution are added to the sterile buffer solutions to achieve the desired initial concentration. The concentration should not exceed half of the substance's water solubility.
- **Incubation:** The test vessels are incubated at a constant temperature (e.g., 20°C or 25°C). To investigate the effect of temperature, studies can be conducted at multiple temperatures.[5]
- **Sampling:** Samples are collected from each test solution at predetermined time intervals. The sampling frequency should be sufficient to define the degradation kinetics, with more frequent sampling at the beginning of the study.

- **Sample Analysis:** The collected samples are analyzed to determine the concentration of demeton-s-methyl. If degradation products are being monitored, their concentrations are also determined.
- **Data Analysis:** The concentration of demeton-s-methyl is plotted against time. The rate of hydrolysis is determined assuming pseudo-first-order kinetics. The half-life (DT_{50}) is calculated from the rate constant (k) using the formula: $DT_{50} = \ln(2) / k$.

Visualizations

Proposed Hydrolysis Pathway of Demeton-S-Methyl

The hydrolysis of demeton-s-methyl, an organophosphorothioate, can proceed through different mechanisms depending on the pH of the medium. The primary point of hydrolytic attack is the phosphorus atom, leading to the cleavage of either the P-S or P-O bonds.

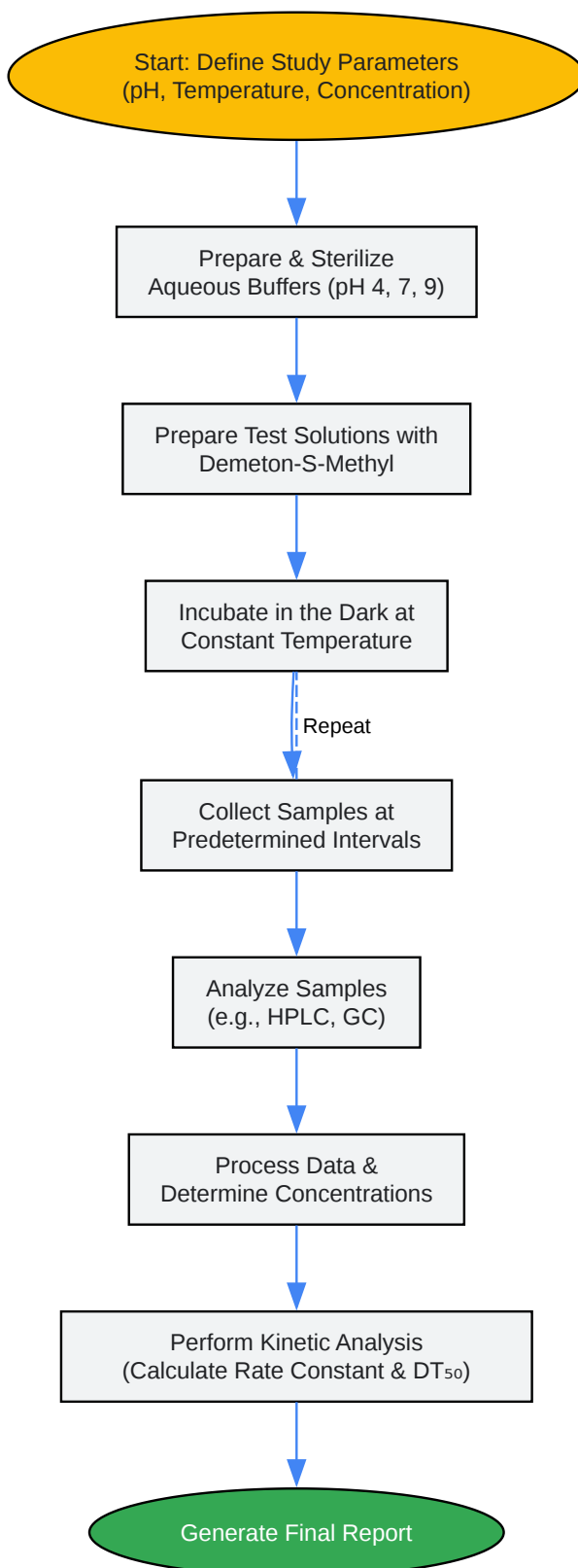


[Click to download full resolution via product page](#)

Caption: Proposed hydrolysis pathway of demeton-s-methyl under different pH conditions.

Experimental Workflow for a Hydrolysis Study

The following diagram illustrates a typical workflow for conducting a hydrolysis study according to established guidelines.



[Click to download full resolution via product page](#)

Caption: Generalized experimental workflow for a demeton-s-methyl hydrolysis study.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Demeton-S-methyl | C6H15O3PS2 | CID 13526 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Demeton-S-methyl \[sitem.herts.ac.uk\]](#)
- [3. Demeton-S | C8H19O3PS2 | CID 24723 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. Hydrolysis rate | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations \[fao.org\]](#)
- [5. APPENDIX D: MEASUREMENT OF HYDROLYSIS - ECETOC \[ecetoc.org\]](#)
- To cite this document: BenchChem. [Chemical Stability of Demeton-S-Methyl: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1221346/docs#chemical-stability-of-demeton-s-methyl-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b1221346/docs#chemical-stability-of-demeton-s-methyl-an-in-depth-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)